

# A Comparative Guide to the Experimental Properties of 2,2-Dichloropropane

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## Compound of Interest

Compound Name: 2,2-Dichloropropane

Cat. No.: B165471

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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and physical properties of reagents and solvents is paramount. This guide provides a comprehensive cross-validation of experimental data on **2,2-dichloropropane**, presenting its properties, comparing it with an isomer and a common alternative, and detailing relevant experimental protocols.

## Data Presentation: Physicochemical Properties

The following tables summarize the key quantitative data for **2,2-dichloropropane**, its isomer 1,2-dichloropropane, and the widely used solvent, dichloromethane.

Table 1: Physical and Chemical Properties of Dichlorinated Alkanes

Property	2,2-Dichloropropane	1,2-Dichloropropane	Dichloromethane (DCM)
CAS Number	594-20-7[1][2][3]	78-87-5[4]	75-09-2
Molecular Formula	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub> [1][3]	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub>	CH <sub>2</sub> Cl <sub>2</sub>
Molecular Weight	112.99 g/mol [1][2][3]	112.99 g/mol	84.93 g/mol
Appearance	Clear, colorless liquid[5]	Clear liquid[6]	Colorless liquid
Odor	Strong, sweet odor[1]	Chloroform-like odor[6]	Sweet, chloroform-like odor
Boiling Point	68-69 °C[1][2][5]	95-96 °C[6]	39.6 °C
Melting Point	-35 °C[1][2][5]	-93.9 °C[7]	-96.7 °C
Density	1.082 g/mL at 25 °C[2][5]	1.159 g/cc[6]	1.326 g/mL at 20 °C
Refractive Index (n <sub>20</sub> /D)	1.4145[1][5]	-	1.4244
Flash Point	-5.0 °C (closed cup)[8]	21 °C (open cup)[6]	-

Table 2: Spectroscopic Data for 2,2-Dichloropropane

Spectroscopic Data	Values
<sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )	δ 2.193 ppm[9]
<sup>1</sup> H NMR (300 MHz, CCl <sub>4</sub> )	δ 2.21 ppm[9]
<sup>13</sup> C NMR	Chemical shifts have been recorded and are available in spectral databases.[10]
Mass Spectrum (m/z)	Available through the NIST WebBook.[11]
IR Spectrum	Data available in the NIST Chemistry WebBook. [12]

Table 3: Safety and Hazard Information

Hazard Information	2,2-Dichloropropane	1,2-Dichloropropane
Signal Word	Danger[8][13]	Danger[4]
Hazard Statements	Highly flammable liquid and vapor (H225), Causes serious eye irritation (H319)[8][13].	Highly flammable liquid and vapor, Harmful if swallowed or inhaled, May cause cancer[4][14].
Personal Protective Equipment	Protective gloves, clothing, eye, and face protection are recommended[13].	Use personal protective equipment as required[4].
Storage	Store in a well-ventilated place. Keep cool[13].	Store locked up. Store in a well-ventilated place. Keep cool[4].

## Experimental Protocols

Detailed and reproducible experimental protocols are crucial for validating and comparing data.

### Protocol 1: Purification of 2,2-Dichloropropane

This protocol describes a standard method for the purification of 2,2-dichloropropane.[5]

- Objective: To remove impurities from a sample of 2,2-dichloropropane.
- Materials:
  - Crude 2,2-dichloropropane
  - Aqueous sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) solution
  - Distilled water
  - Anhydrous calcium chloride ( $\text{CaCl}_2$ )

- Separatory funnel
- Distillation apparatus
- Procedure:
  - Wash the crude **2,2-dichloropropane** with an aqueous  $\text{Na}_2\text{CO}_3$  solution in a separatory funnel to neutralize any acidic impurities.
  - Separate the organic layer and wash it with distilled water to remove any remaining  $\text{Na}_2\text{CO}_3$  and other water-soluble impurities.
  - Dry the washed **2,2-dichloropropane** over anhydrous  $\text{CaCl}_2$  to remove residual water.
  - Perform a fractional distillation of the dried liquid.
  - Collect the fraction that boils at 68-69 °C.

#### Protocol 2: Determination of Boiling Point

A general procedure for determining the boiling point of a liquid organic compound.

- Objective: To determine the boiling point of a purified liquid sample.
- Materials:
  - Purified liquid sample (e.g., **2,2-dichloropropane**)
  - Distillation flask
  - Condenser
  - Thermometer
  - Heating mantle
  - Boiling chips

- Procedure:

- Add a small volume of the purified liquid to the distillation flask along with a few boiling chips.
- Set up the distillation apparatus with the thermometer bulb positioned just below the side arm of the flask leading to the condenser.
- Begin heating the flask gently.
- Record the temperature at which the liquid boils and a stable temperature is maintained on the thermometer as the vapor condenses. This temperature is the boiling point.

### Protocol 3: $^1\text{H}$ NMR Spectroscopy

A standard protocol for obtaining a proton NMR spectrum.

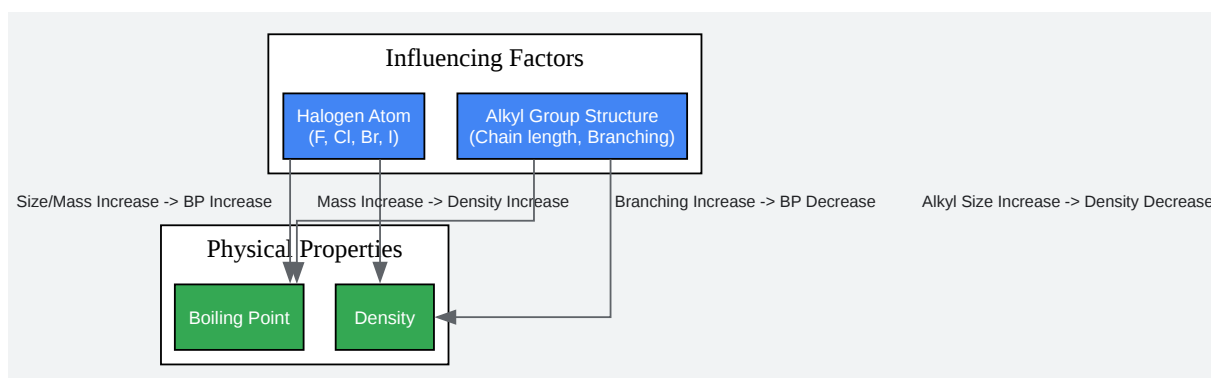
- Objective: To characterize the chemical structure of **2,2-dichloropropane** by  $^1\text{H}$  NMR.
- Materials:
  - Purified **2,2-dichloropropane** sample
  - Deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{CCl}_4$ )[[9](#)]
  - NMR tube
  - NMR spectrometer
- Procedure:
  - Dissolve a small amount of the purified **2,2-dichloropropane** in the chosen deuterated solvent within an NMR tube.
  - Place the NMR tube in the spectrometer.
  - Acquire the  $^1\text{H}$  NMR spectrum according to the instrument's standard operating procedures.
  - Process the resulting free induction decay (FID) to obtain the frequency domain spectrum.

- Analyze the chemical shifts, integration, and multiplicity of the signals to confirm the structure.

## Visualizations

### Logical Relationships of Haloalkane Properties

The physical properties of haloalkanes are influenced by several factors, including the nature of the halogen and the structure of the alkyl group. The boiling points of haloalkanes generally increase with the increasing size and mass of the halogen atom for the same alkyl group.[15] [16] For isomeric haloalkanes, increased branching leads to a lower boiling point due to a decrease in surface area and weaker van der Waals forces.[15][17]

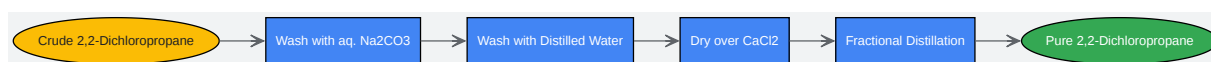


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Factors influencing haloalkane physical properties.

### Experimental Workflow for **2,2-Dichloropropane** Purification

The purification of **2,2-dichloropropane** involves a series of steps to remove impurities, culminating in fractional distillation to obtain the pure compound.[5]

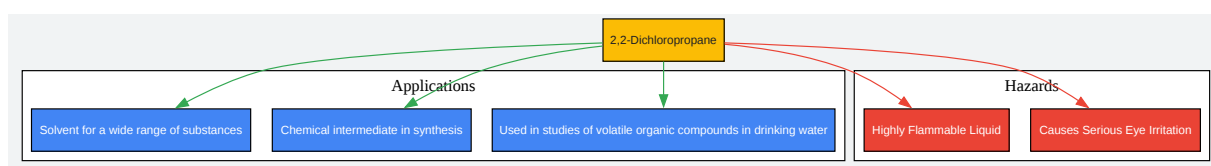


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Purification workflow for **2,2-dichloropropane**.

### Applications and Hazards of **2,2-Dichloropropane**

**2,2-Dichloropropane** is utilized in specific chemical applications but also presents notable hazards that require careful management.



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Applications and associated hazards of **2,2-dichloropropane**.

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